

Application Note & Protocol: Analysis of Chromium and Nickel in Environmental Samples

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: chromium;nickel

CAS No.: 90620-98-7

Cat. No.: B14356596

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Chromium (Cr) and nickel (Ni) are heavy metals that can be released into the environment from various industrial activities and natural sources.^{[1][2]} Their accumulation in environmental matrices such as water, soil, and air poses a significant threat to ecological and human health.^{[1][2]} Both elements are known to be toxic and carcinogenic, primarily through mechanisms involving oxidative stress, DNA damage, and epigenetic alterations.^{[1][3][4][5][6][7]} Therefore, accurate and sensitive monitoring of chromium and nickel levels in the environment is crucial for assessing exposure risks and ensuring regulatory compliance.^[8]

This application note provides detailed protocols for the analysis of chromium and nickel in water, soil, and air samples using Atomic Absorption Spectrometry (AAS) and Inductively Coupled Plasma-Mass Spectrometry (ICP-MS). These techniques are widely recognized for their high sensitivity and accuracy in trace metal analysis.^{[4][9]}

Analytical Techniques Overview

Atomic Absorption Spectrometry (AAS): AAS is a robust and cost-effective technique for the determination of specific elements in a sample.[9] It measures the absorption of light by free atoms in the gaseous state. The concentration of the analyte is determined by the amount of light absorbed at a specific wavelength.[9]

Inductively Coupled Plasma-Mass Spectrometry (ICP-MS): ICP-MS is a highly sensitive multi-element analytical technique capable of detecting metals at ultra-trace levels, often in the parts-per-trillion (ppt) range.[3][4] The sample is introduced into an argon plasma, which ionizes the atoms. These ions are then passed through a mass spectrometer, which separates them based on their mass-to-charge ratio for quantification.[3][4]

Experimental Protocols

Water Sample Analysis

1.1. Sample Collection and Preservation:

- Collect water samples in clean, acid-washed polyethylene or glass bottles.
- For dissolved metals analysis, filter the sample through a 0.45 µm membrane filter immediately after collection.[10]
- Preserve the samples by adding nitric acid (HNO₃) to a pH < 2 to prevent precipitation of metals.

1.2. Sample Preparation (Acid Digestion):

- Transfer a known volume (e.g., 50 mL) of the preserved water sample to a digestion vessel.
- Add a small volume of concentrated nitric acid (e.g., 2-5 mL).
- Heat the sample on a hot plate or in a microwave digestion system until the volume is reduced, ensuring the sample does not boil.
- Allow the sample to cool and then dilute to a final volume with deionized water.

1.3. Instrumental Analysis:

- AAS: Aspirate the prepared sample into the AAS instrument. Measure the absorbance at the respective wavelengths for chromium (357.9 nm) and nickel (232.0 nm).
- ICP-MS: Introduce the prepared sample into the ICP-MS system. Monitor the specific isotopes for chromium (e.g., ^{52}Cr , ^{53}Cr) and nickel (e.g., ^{58}Ni , ^{60}Ni) for quantification.[3]

Soil and Sediment Sample Analysis

2.1. Sample Collection and Preparation:

- Collect soil or sediment samples using a clean stainless steel or plastic corer.
- Air-dry the samples and then sieve them through a 2 mm mesh to remove large debris.
- Homogenize the sieved sample before taking a subsample for analysis.

2.2. Sample Digestion (Acid Extraction):

- Weigh approximately 1-2 g of the dried, homogenized soil sample into a digestion vessel.
- Add a mixture of concentrated nitric acid (HNO_3) and hydrochloric acid (HCl) (aqua regia).
- Heat the mixture on a hot plate or in a microwave digestion system according to established methods (e.g., EPA Method 3050B).
- After digestion, allow the sample to cool, filter to remove any remaining particulate matter, and dilute to a known volume with deionized water.

2.3. Instrumental Analysis:

- AAS and ICP-MS: Analyze the diluted digestate using the same procedures as described for water samples.

Air Sample Analysis

3.1. Sample Collection:

- Collect airborne particulate matter on a suitable filter medium, such as a mixed-cellulose ester (MCE) or polyvinyl chloride (PVC) filter, using a personal or area sampling pump.[11]

[12]

- The sampling flow rate and duration should be recorded to calculate the total air volume sampled.[13][14]

3.2. Sample Preparation (Filter Extraction):

- Carefully remove the filter from the cassette using forceps and place it in a clean digestion vessel.[11]
- Add an appropriate extraction solution. For total chromium and nickel, an acidic digestion with nitric acid is common.[13][15] For hexavalent chromium, an alkaline extraction solution (e.g., 10% sodium carbonate and 2% sodium bicarbonate) is used to prevent reduction of Cr(VI).[12][16]
- Extract the metals from the filter using ultrasonication, heating, or microwave-assisted extraction.[15]
- After extraction, filter the solution to remove any filter debris and dilute to a final volume.

3.3. Instrumental Analysis:

- AAS and ICP-MS: Analyze the prepared filter extract as described for water and soil samples. For specific analysis of hexavalent chromium, ion chromatography coupled with a post-column reactor and UV-Vis detector (as per EPA Method 218.6) is often employed.[10]

Data Presentation

The quantitative data for chromium and nickel concentrations in the various environmental samples should be summarized in clear and structured tables for easy comparison.

Table 1: Chromium and Nickel Concentrations in Water Samples ($\mu\text{g/L}$)

Sample ID	Matrix	Chromium (Cr) Concentration (µg/L)	Nickel (Ni) Concentration (µg/L)	Analytical Method
WW-01	Wastewater	15.2	25.8	ICP-MS
GW-01	Groundwater	2.1	5.3	ICP-MS
DW-01	Drinking Water	< 1.0	1.5	AAS

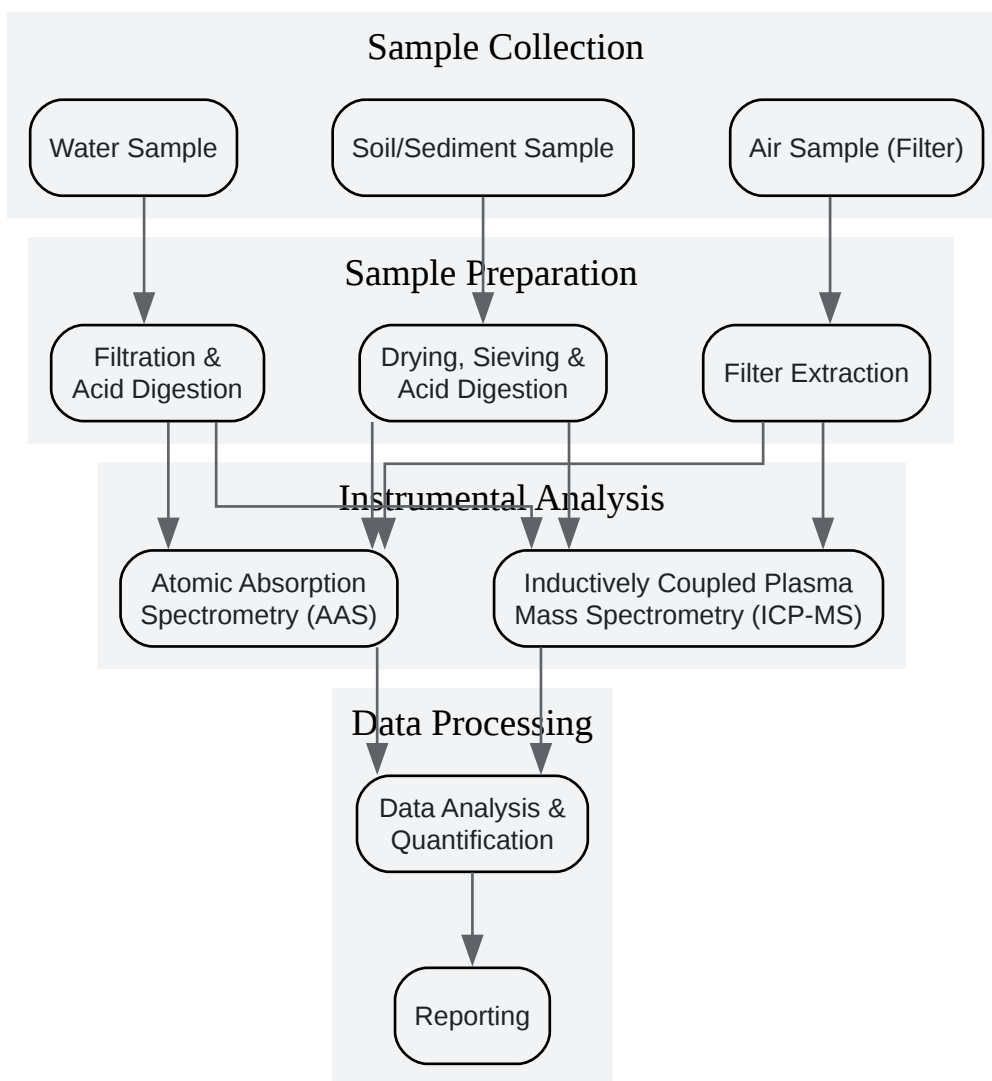
Table 2: Chromium and Nickel Concentrations in Soil Samples (mg/kg)

Sample ID	Matrix	Chromium (Cr) Concentration (mg/kg)	Nickel (Ni) Concentration (mg/kg)	Analytical Method
IS-01	Industrial Soil	125.6	88.2	ICP-MS
AS-01	Agricultural Soil	35.1	22.7	AAS
RS-01	River Sediment	78.9	45.1	ICP-MS

Table 3: Chromium and Nickel Concentrations in Air Samples (µg/m³)

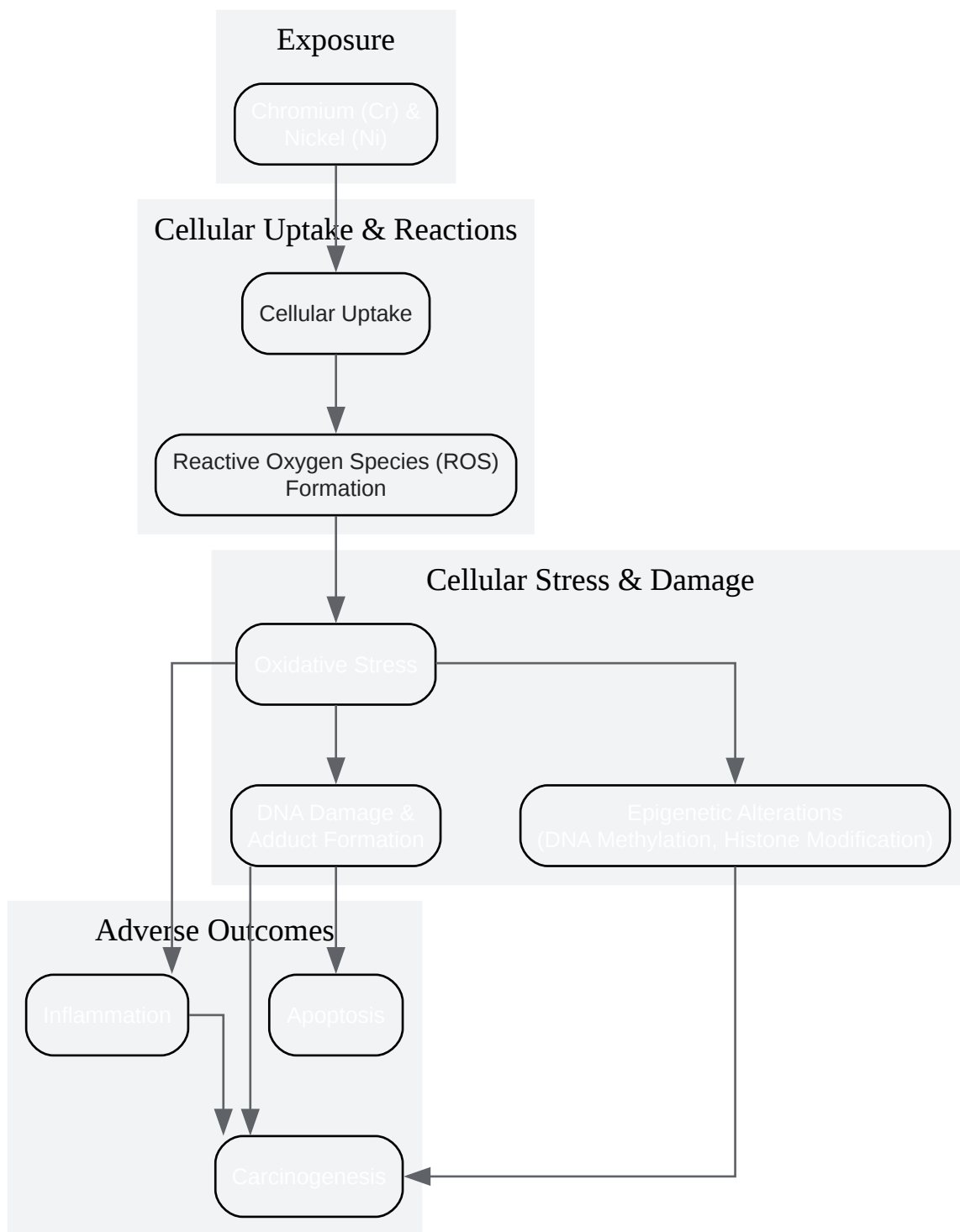
Sample ID	Location	Chromium (Cr) Concentration (µg/m³)	Nickel (Ni) Concentration (µg/m³)	Analytical Method
IA-01	Industrial Area	0.52	0.21	ICP-MS
UA-01	Urban Area	0.08	0.05	ICP-MS
RA-01	Rural Area	< 0.01	< 0.01	AAS

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the analysis of chromium and nickel in environmental samples.



[Click to download full resolution via product page](#)

Caption: Simplified signaling pathway for chromium and nickel induced toxicity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [2. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [3. Exposure to nickel, chromium, or cadmium causes distinct changes in the gene expression patterns of a rat liver derived cell line - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [5. Exposure to Nickel, Chromium, or Cadmium Causes Distinct Changes in the Gene Expression Patterns of a Rat Liver Derived Cell Line - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. The role of oxidative stress in nickel and chromate genotoxicity - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. Exploring the Molecular Mechanisms of Nickel-Induced Genotoxicity and Carcinogenicity: A Literature Review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. sgsgalson.com \[sgsgalson.com\]](https://sgsgalson.com)
- [9. Molecular targets of nickel and chromium in human and experimental systems - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. Page:NIOSH Manual of Analytical Methods - 7605.pdf/1 - Wikisource, the free online library \[en.wikisource.org\]](#)
- [11. osha.gov \[osha.gov\]](https://osha.gov)
- [12. osha.gov \[osha.gov\]](https://osha.gov)
- [13. cdc.gov \[cdc.gov\]](https://cdc.gov)
- [14. chubb.com \[chubb.com\]](https://chubb.com)
- [15. cpcb.nic.in \[cpcb.nic.in\]](https://cpcb.nic.in)
- [16. osha.gov \[osha.gov\]](https://osha.gov)
- To cite this document: BenchChem. [Application Note & Protocol: Analysis of Chromium and Nickel in Environmental Samples]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b14356596/docs#application-note-protocol-analysis-of-chromium-and-nickel-in-environmental-samples>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)